

# 5-Ethyl-isoxazole-4-carboxylic Acid: A Versatile Building Block in Medicinal Chemistry

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## Compound of Interest

Compound Name: 5-Ethyl-isoxazole-4-carboxylic acid

Cat. No.: B158690

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

The isoxazole scaffold is a cornerstone in medicinal chemistry, recognized for its presence in numerous biologically active compounds.[1] Among its derivatives, 5-substituted isoxazole-4-carboxylic acids serve as crucial building blocks for the synthesis of a wide range of therapeutic agents. This technical guide focuses on **5-Ethyl-isoxazole-4-carboxylic acid**, a promising yet less-documented member of this chemical family. Due to the limited specific data on the 5-ethyl derivative, this guide will leverage the extensive information available for its close analog, 5-methylisoxazole-4-carboxylic acid, to provide a comprehensive overview of the potential applications, synthesis, and structure-activity relationships pertinent to the 5-ethyl compound.

## Physicochemical Properties

Quantitative data for **5-Ethyl-isoxazole-4-carboxylic acid** is not readily available in public literature. However, we can infer its properties by examining its close analog, 5-methylisoxazole-4-carboxylic acid. The substitution of a methyl group with an ethyl group is a common bioisosteric replacement in medicinal chemistry, often leading to subtle changes in physicochemical properties that can impact biological activity.[2]

Property	5-Methylisoxazole-4-carboxylic acid	5-Ethyl-isoxazole-4-carboxylic acid	Data Source
CAS Number	42831-50-5	134541-03-0	[3]
Molecular Formula	C5H5NO3	C6H7NO3	
Molecular Weight	127.10 g/mol	141.12 g/mol (calculated)	
Melting Point	144-148 °C	Not available	
Assay	≥97%	Not available	

## Synthesis of 5-Alkyl-isoxazole-4-carboxylic Acids

A general and adaptable synthesis for 5-alkyl-isoxazole-4-carboxylic acids proceeds via the formation of the corresponding ethyl ester followed by hydrolysis. This method can be tailored for the synthesis of **5-Ethyl-isoxazole-4-carboxylic acid** by utilizing ethyl 3-oxopentanoate as a starting material.

### Generalized Experimental Protocol:

#### Step 1: Synthesis of Ethyl 5-ethylisoxazole-4-carboxylate

A detailed protocol for a related compound, ethyl 3-ethyl-5-methyl-4-isoxazolecarboxylate, can be adapted.[4] A plausible synthesis for the title compound would involve the reaction of an appropriate  $\beta$ -ketoester with a source of hydroxylamine.

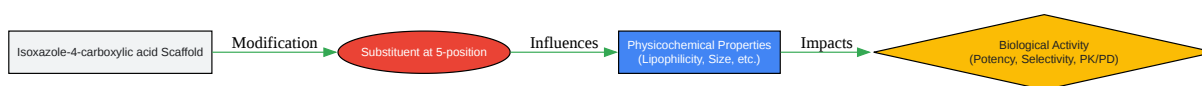
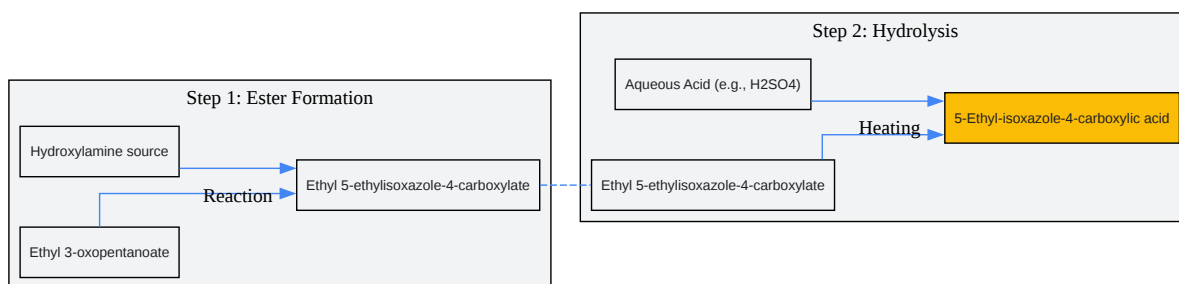
#### Step 2: Hydrolysis to **5-Ethyl-isoxazole-4-carboxylic acid**

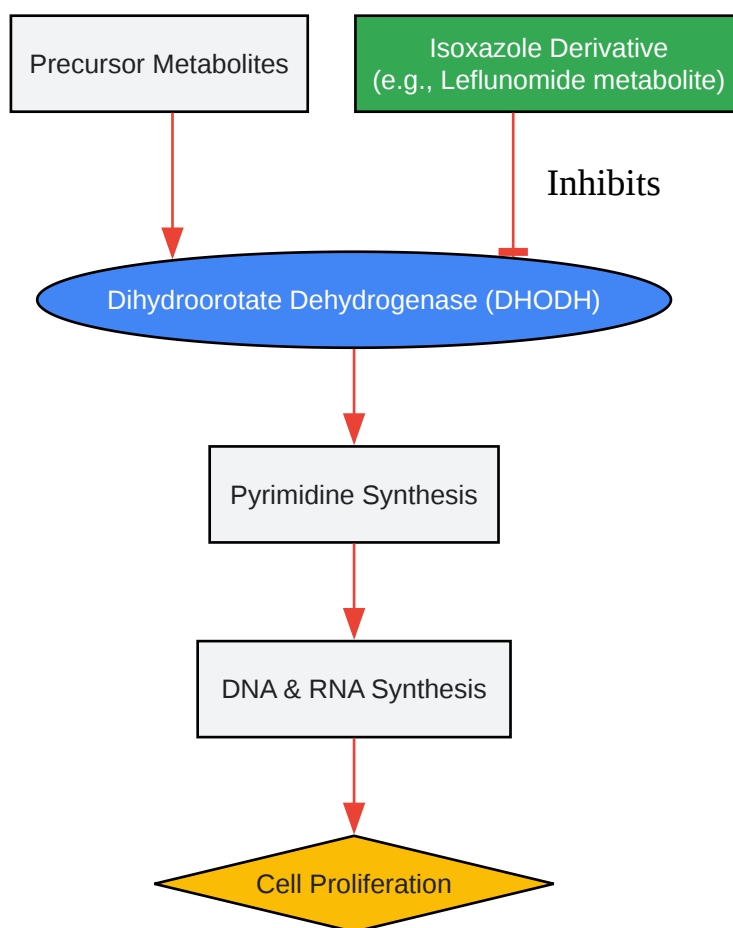
The ethyl ester is hydrolyzed to the corresponding carboxylic acid. A general procedure involves heating the ester with an aqueous acid, such as sulfuric acid.[5]

#### Detailed Methodology:

- To a round-bottom flask, add ethyl 5-ethylisoxazole-4-carboxylate and a 60% aqueous solution of sulfuric acid.

- Heat the mixture to approximately 85°C.
- Continuously remove the ethanol byproduct via distillation to drive the reaction to completion.
- Monitor the reaction progress using thin-layer chromatography (TLC) until the starting ester is no longer detectable.
- Cool the reaction mixture to room temperature to allow the carboxylic acid to precipitate.
- Collect the solid product by filtration, wash with cold water, and dry under vacuum.
- Further purification can be achieved by recrystallization from a suitable solvent system, such as a mixture of acetic acid and toluene.[5]





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